

Application Notes: **Richterite** as a Geobarometer in Metamorphic Terranes

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Compound of Interest

Compound Name: *richterite*
CAS No.: 17068-76-7
Cat. No.: B1174157

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Introduction

Richterite, a sodium-calcium-magnesium inosilicate mineral of the amphibole group, serves as a valuable geobarometer for estimating the pressure conditions of formation in specific high-pressure and high-temperature metamorphic terranes. Its stability is particularly sensitive to pressure, making it a useful indicator mineral in metasomatized mantle xenoliths found in kimberlites and in certain ultra-high-pressure (UHP) metamorphic rocks. This document provides detailed application notes and protocols for utilizing **richterite** as a geobarometer.

Principle of **Richterite** Geobarometry

The application of **richterite** as a geobarometer is primarily based on its pressure-temperature (P-T) stability field, which has been constrained by experimental studies. The presence of **richterite**, particularly potassic **richterite**, in a mineral assemblage can define a minimum pressure of formation. The upper pressure stability of associated minerals, such as phlogopite, can provide a pressure ceiling, thus bracketing the conditions of equilibration.

The key reaction involves the breakdown of phlogopite in the presence of pyroxenes to form K-**richterite**, garnet, and olivine at high pressures. The equilibrium of this reaction is pressure-dependent. In simplified chemical systems like $\text{K}_2\text{O}-\text{Na}_2\text{O}-\text{CaO}-\text{MgO}-\text{Al}_2\text{O}_3-\text{SiO}_2-\text{H}_2\text{O}$ (KNCMASH), the breakdown of phlogopite to form potassic amphibole occurs at specific pressure and temperature ranges[1]. In natural lherzolite systems, this stability field is shifted to slightly lower pressures[1]. Therefore, by identifying the mineral assemblage and the composition of the constituent minerals, particularly **richterite**, one can infer the pressure of metamorphism.

Geological Occurrences and Applications

Richterite is not a common mineral in most crustal metamorphic rocks. Its application as a geobarometer is largely confined to:

- **Mantle Xenoliths:** Potassic **richterite** is a characteristic mineral in metasomatized mantle peridotite xenoliths entrained in kimberlites.[1] These xenoliths provide direct samples of the Earth's upper mantle. The presence of K-**richterite** in these rocks is indicative of high-pressure metasomatic processes.
- **Ultra-High-Pressure (UHP) Metamorphic Terranes:** While less common, **richterite** can occur in UHP rocks that have been subducted to mantle depths and subsequently exhumed.

The primary application is in constraining the depth of origin of mantle xenoliths and understanding the processes of mantle metasomatism, which involves the alteration of the mantle by fluids or melts.

Quantitative Data Summary

The stability of potassic **richterite** is a key factor in its use as a geobarometer. The following table summarizes experimental data on the P-T stability of K-**richterite** in a lherzolite-based system.

System	Pressure (GPa)	Temperature (°C)	Stability of K-Richterite	Reference
KNCMASH	6.0 - 6.5	800	Phlogopite breakdown to K-richterite	[1]
KNCMASH	6.5 - 7.0	1100	Phlogopite breakdown to K-richterite	[1]
Natural Lherzolite	~5.5 - 6.0	800	Phlogopite breakdown to K-richterite	[1]
KNCMASH	8.0	1300 - 1400	Upper thermal stability limit	[1]
KNCMASH	7.0	< 1300	Upper thermal stability limit	[1]
KNCMASH	> 14	1000	Stable	[2]
Phlogopite Stability	4 - 5	< 1350	Upper thermal stability limit	[2]
Phlogopite Stability	9 - 10	1000	Upper pressure stability limit	[2]

Experimental Protocols

Sample Preparation for Electron Probe Microanalysis (EPMA)

Accurate quantitative analysis by EPMA requires meticulously prepared samples.

Protocol:

- Sample Selection: Select fresh, unaltered rock samples containing **richterite** and the associated mineral assemblage (e.g., olivine, pyroxenes, garnet, phlogopite).

- Thin Section Preparation: Prepare standard polished thin sections (30 μm thick) or polished blocks.
 - Cut a billet from the rock sample using a diamond saw.
 - Impregnate friable samples with epoxy resin under vacuum to prevent plucking of mineral grains during polishing.
 - Mount the billet on a glass slide using epoxy.
 - Grind the sample to the desired thickness using progressively finer abrasive powders.
 - Polish the surface to a mirror finish using diamond pastes of decreasing grain size (e.g., 6 μm , 1 μm , and 0.25 μm). The final polished surface must be free of scratches and relief.
- Cleaning: Thoroughly clean the polished section in an ultrasonic bath with deionized water or ethanol to remove any polishing residue.
- Carbon Coating: Apply a thin, uniform coat of carbon to the polished surface to ensure electrical conductivity and prevent charging under the electron beam. The thickness should be approximately 20-25 nm.

Quantitative Electron Probe Microanalysis (EPMA) of Richterite

Objective: To obtain accurate weight percentages of the constituent oxides in **richterite** and coexisting minerals.

Instrumentation: A wavelength-dispersive (WDS) electron probe microanalyzer is required.

Analytical Conditions:

- Accelerating Voltage: 15 kV
- Beam Current: 15-20 nA (measured with a Faraday cup)
- Beam Diameter: A focused beam (1-2 μm) is typically used for homogenous minerals. For potentially beam-sensitive elements like Na, a slightly defocused beam (5 μm) may be

necessary to minimize volatilization.

- Counting Times: Use peak counting times of 20-40 seconds and background counting times of 10-20 seconds on either side of the peak.
- Standards: Use well-characterized natural and synthetic mineral standards for calibration. For **richterite**, standards should include silicates and oxides containing Na, K, Ca, Mg, Fe, Si, Al, Ti, Mn, Cr, F, and Cl.

Analytical Procedure:

- Calibration: Calibrate the instrument using the selected standards for all elements to be analyzed.
- Analysis of Unknowns:
 - Select multiple **richterite** grains for analysis, ensuring they are free of inclusions and alterations.
 - Analyze the core and rim of zoned crystals to assess chemical homogeneity.
 - Analyze coexisting minerals (e.g., garnet, clinopyroxene, orthopyroxene, phlogopite) using the same analytical conditions.
- Data Reduction: The raw X-ray intensities are corrected for matrix effects (ZAF or equivalent corrections) to yield quantitative elemental weight percentages.

Calculation of Richterite Structural Formula from EPMA Data

The structural formula of amphibole is calculated from the weight percentages of the oxides obtained from EPMA.

Protocol:

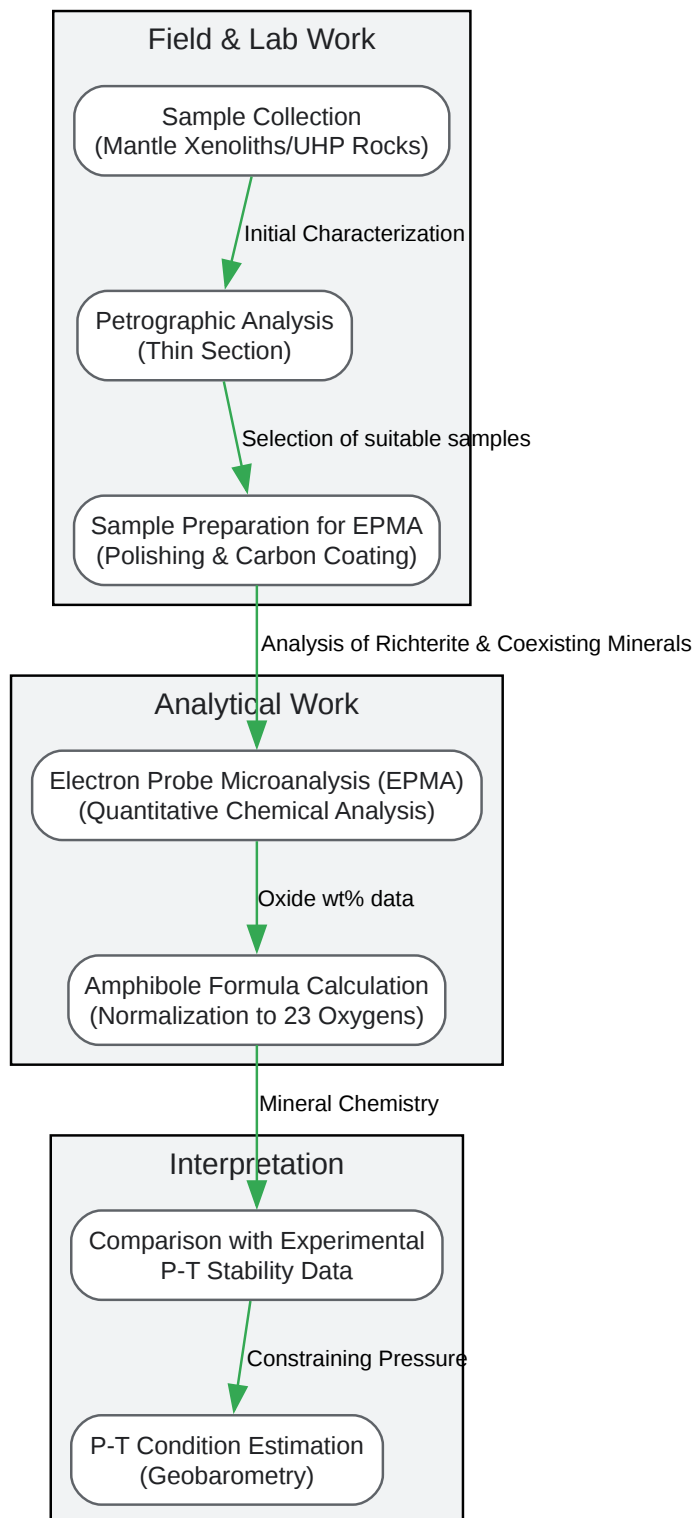
- Convert Weight Percent to Moles: For each oxide, divide the weight percent by its molar mass to obtain the molar proportions.

- Calculate Moles of Oxygen: Multiply the molar proportion of each oxide by the number of oxygen atoms in its chemical formula (e.g., multiply the molar proportion of SiO_2 by 2, Al_2O_3 by 3, etc.).
- Normalize to 23 Oxygens: Sum the moles of oxygen. The standard amphibole formula is calculated on the basis of 23 oxygens (assuming 2 (OH, F, Cl) anions). Calculate a normalization factor by dividing 23 by the sum of the oxygen moles.
- Calculate Cations per Formula Unit (apfu):
 - Multiply the molar proportion of each oxide by the normalization factor.
 - Multiply the result by the number of cations in the oxide formula (e.g., for SiO_2 , multiply by 1; for Al_2O_3 , multiply by 2). This gives the number of cations for each element per formula unit.
- Estimate Fe^{3+} and Fe^{2+} : Since EPMA does not distinguish between the valence states of iron, the $\text{Fe}^{3+}/\text{Fe}^{2+}$ ratio must be estimated. A common method is to calculate the formula assuming all iron is Fe^{2+} and then recalculate based on charge balance and cation site occupancy constraints. Several spreadsheet-based programs are available for this purpose. [\[3\]](#)
- Assign Cations to Structural Sites: Assign the calculated cations to the different crystallographic sites in the amphibole structure (A, B, C, and T sites) based on ionic radii and charge, following the standard amphibole nomenclature.

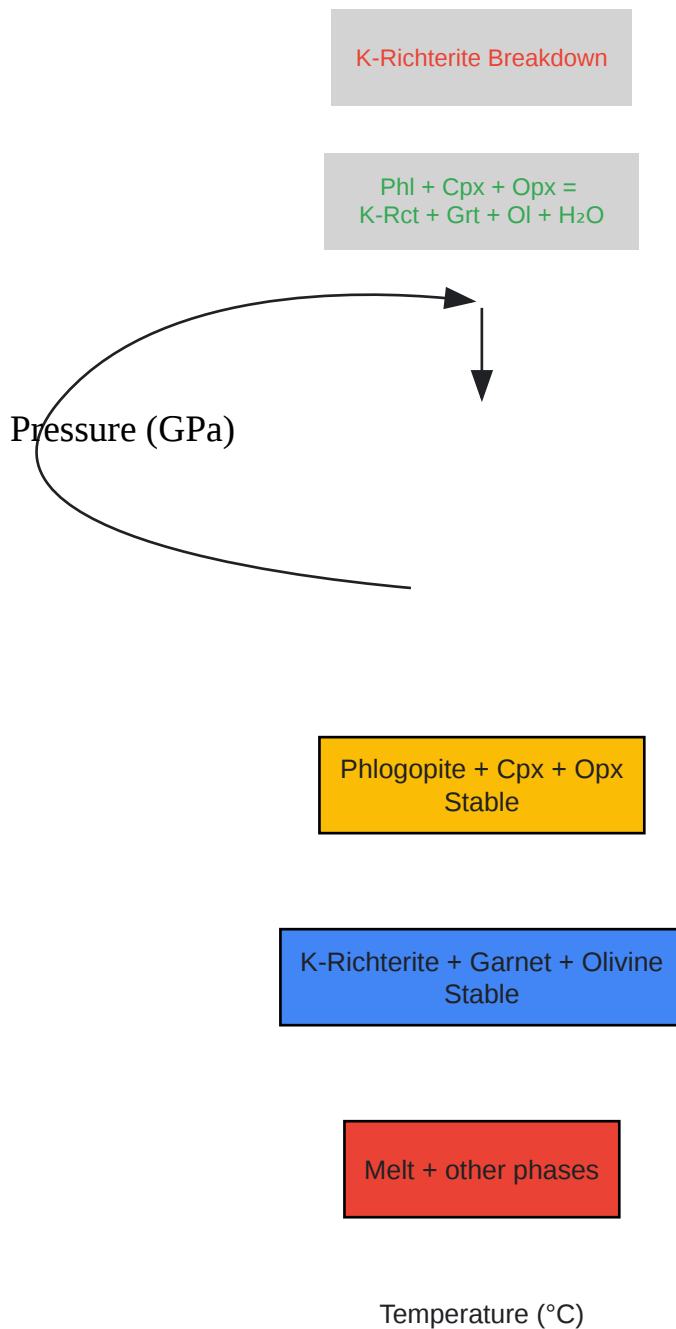
An Excel spreadsheet for calculating the amphibole formula from EPMA data has been made available by Li et al. (2020).

Visualizations

Workflow for Richterite Geobarometry

[Click to download full resolution via product page](#)Workflow for **Richterite** Geobarometry.

Schematic P-T Stability Diagram for K-Richterite

[Click to download full resolution via product page](#)*P-T Stability of K-Richterite.*

References

- [1. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. Mineral Formulae Recalculation \[serc.carleton.edu\]](https://serc.carleton.edu)
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